

Chlophedianol-13C6 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlophedianol-13C6

Cat. No.: B15144287

[Get Quote](#)

Chlophedianol-13C6: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Chlophedianol-13C6**, a stable isotope-labeled form of the antitussive agent Chlophedianol. This document outlines its chemical properties, and provides context for its application in research settings.

Core Chemical Data

The fundamental chemical properties of **Chlophedianol-13C6** are summarized below. This data is essential for accurate experimental design and analysis.

Property	Value	Source
CAS Number	Not Available	[1]
Molecular Weight	290.72 g/mol	[2] [3]
Molecular Formula	C ₁₁ ¹³ C ₆ H ₁₅ ClNO	[3]

Note: The molecular weight of the unlabeled Chlophedianol is 289.8 g/mol [\[4\]](#). The increase in molecular weight for **Chlophedianol-13C6** is due to the incorporation of six Carbon-13 isotopes.

Application in Research

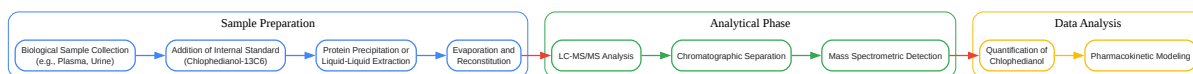
Chlophedianol-13C6 serves as a valuable tool in pharmacokinetic and metabolic studies. The stable isotope label allows for the differentiation and quantification of the compound and its metabolites from endogenous molecules, making it an ideal internal standard for mass spectrometry-based analyses.

Experimental Protocols

While specific experimental protocols for **Chlophedianol-13C6** are not extensively published, methodologies for its unlabeled counterpart, Chlophedianol, can be adapted. A general workflow for a pharmacokinetic study is outlined below.

General Pharmacokinetic Study Workflow

A typical experimental workflow for analyzing Chlophedianol levels in biological matrices using a labeled internal standard like **Chlophedianol-13C6** would involve the following steps.

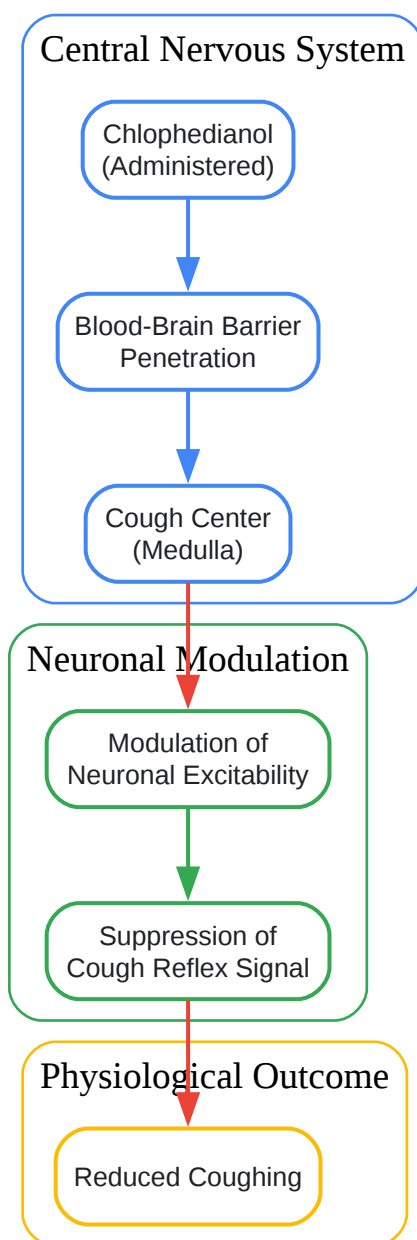


[Click to download full resolution via product page](#)

Pharmacokinetic Analysis Workflow

Mechanism of Action: Signaling Pathways

Chlophedianol is a centrally acting antitussive agent. It is understood to suppress the cough reflex by directly affecting the cough center in the medulla of the brain. While the precise signaling pathways are not fully elucidated, the proposed mechanism involves the modulation of neuronal signaling in the brainstem.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. clearsynth.com [clearsynth.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Chlophedianol | C₁₇H₂₀ClNO | CID 2795 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Chlophedianol-13C₆ CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15144287#chlophedianol-13c6-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com